

Essential Safety and Disposal Guidance for ANG1005

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Compound of Interest

Compound Name: ANG1005

Cat. No.: B10858675

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For researchers, scientists, and drug development professionals handling **ANG1005**, a peptide-paclitaxel conjugate, adherence to stringent safety and disposal protocols is paramount. Given its composition as a taxane derivative and its cytotoxic nature, proper management from receipt to disposal is critical to ensure laboratory safety and environmental protection.^{[1][2]} This guide provides essential procedural information for the safe handling and disposal of **ANG1005**.

Chemical and Physical Data

A summary of the key quantitative data for **ANG1005** is presented below, offering a quick reference for laboratory professionals.

Property	Value	Source
Synonyms	GRN1005, Paclitaxel trevatide	^[1]
Molecular Formula	C257H308N32O79	^[3]
Molecular Weight	5109.436 g/mol	^[3]
Appearance	White to off-white powder	^[4]
Storage Temperature	-80°C	^{[1][4][5]}
Shipping Condition	Shipped with dry ice	^[1]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **ANG1005** and to ensure the safety of laboratory personnel.

Receiving and Storage:

- Upon receipt, immediately transfer the compound to a -80°C freezer for long-term storage.[\[1\]](#)
[\[4\]](#)[\[5\]](#)
- The product is typically shipped on dry ice to maintain its stability.[\[1\]](#)

Preparation of Solutions:

- When preparing solutions, it is essential to consult the solubility information provided by the supplier to select the appropriate solvent.[\[1\]](#)
- To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the prepared solution into single-use volumes and store them at -80°C.[\[1\]](#)
- Stock solutions stored at -80°C should be used within six months.[\[1\]](#)

Personal Protective Equipment (PPE):

- Due to its cytotoxic nature, personnel must wear appropriate PPE, including but not limited to:
 - Disposable gloves (double-gloving is recommended)
 - Safety goggles or a face shield
 - A lab coat

Work should be conducted in a designated area, preferably within a chemical fume hood or a biological safety cabinet, to minimize exposure risk.

Proper Disposal Procedures for ANG1005

As **ANG1005** is a cytotoxic compound, it must be disposed of as hazardous chemical waste.^[6] The following step-by-step procedure outlines the recommended disposal workflow.

Step 1: Inactivation (if applicable)

- Depending on the experimental context and local regulations, chemical inactivation of the active paclitaxel component may be required. Consult your institution's Environmental Health & Safety (EHS) office for approved inactivation methods for taxane-based compounds.

Step 2: Segregation and Collection

- All materials that have come into contact with **ANG1005**, including unused product, solutions, contaminated labware (e.g., pipette tips, tubes, vials), and contaminated PPE, must be segregated from general laboratory waste.
- Collect solid waste in a clearly labeled, leak-proof hazardous waste container designated for cytotoxic or antineoplastic agents.^[6] These containers are often color-coded, typically yellow with a purple lid for cytotoxic waste.^[6]
- Collect liquid waste in a dedicated, sealed, and clearly labeled hazardous waste container.

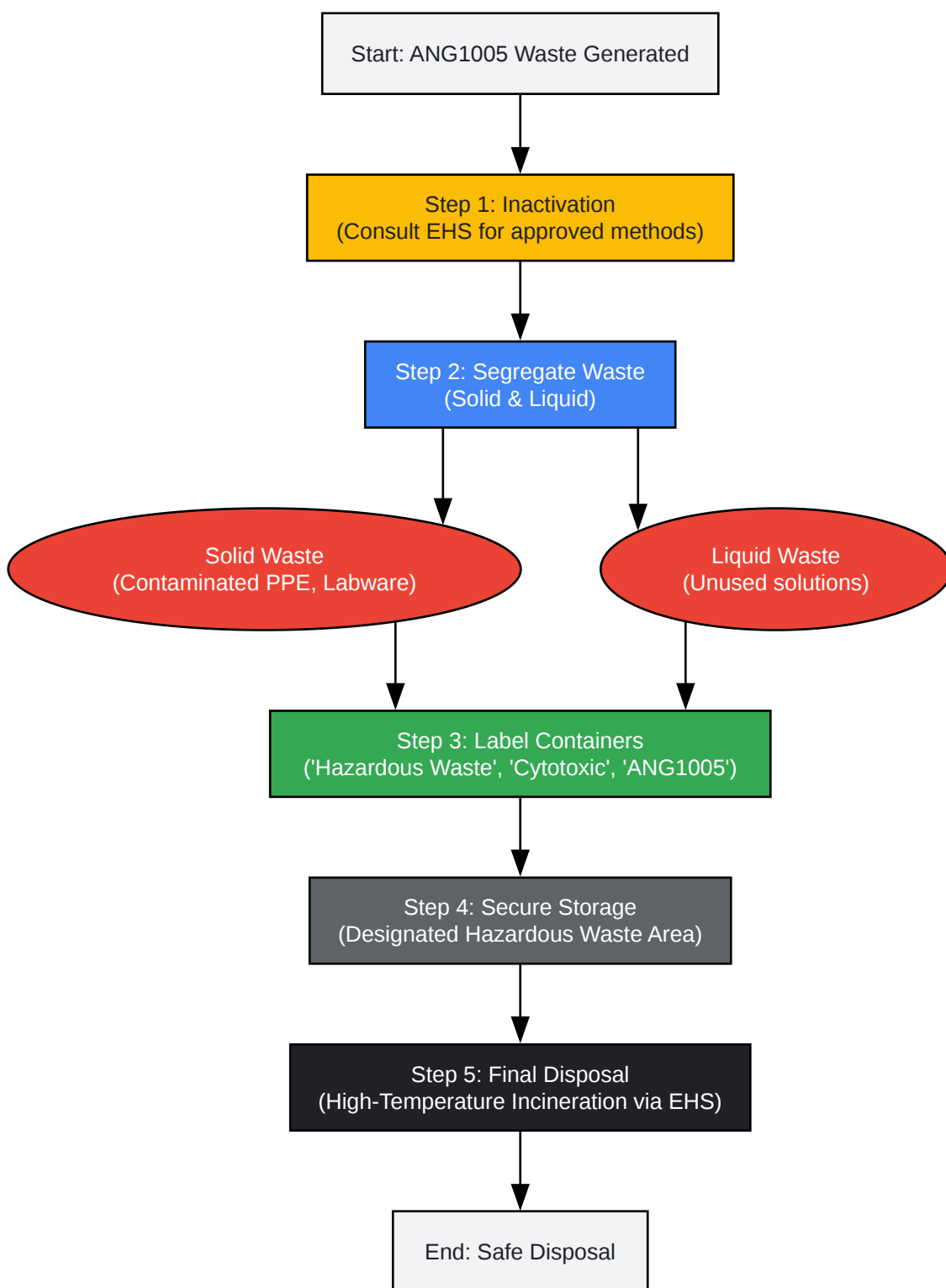
Step 3: Labeling and Storage of Waste

- Label all waste containers with "Hazardous Waste," "Cytotoxic," and the specific chemical name "**ANG1005**."
- Store the waste containers in a designated, secure area away from general lab traffic until collection.

Step 4: Final Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- The standard and required method for the disposal of cytotoxic and antineoplastic agents is high-temperature incineration.^[6]

Below is a workflow diagram illustrating the proper disposal procedure for **ANG1005**.



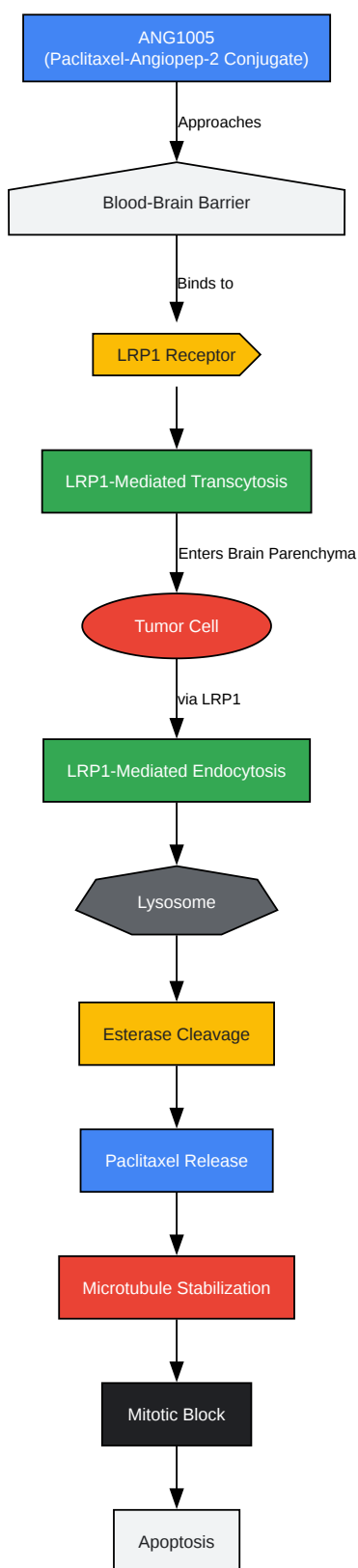
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Caption: Logical workflow for the safe disposal of **ANG1005** waste.

Signaling Pathway and Experimental Workflow

ANG1005 is designed to cross the blood-brain barrier and penetrate malignant cells via the low-density lipoprotein receptor-related protein 1 (LRP1) transport system.[1][7] Once inside the cell, the paclitaxel molecules are cleaved from the Angiopep-2 peptide backbone by lysosomal esterases.[7] The released paclitaxel then exerts its cytotoxic effect by stabilizing microtubule polymer formation, which blocks the progression of mitosis and leads to cell apoptosis.[3]

The diagram below illustrates the mechanism of action for **ANG1005**.



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Caption: Mechanism of action of **ANG1005**.

By adhering to these safety and disposal procedures, laboratories can mitigate the risks associated with handling the cytotoxic compound **ANG1005**, ensuring a safe working environment and responsible waste management. Always consult the manufacturer's Safety Data Sheet (SDS) for the most specific and up-to-date information.

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